

Safety data sheet (SDS) for 1,3-Propanediol-2-¹³C

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,3-Propanediol-2-¹³C

CAS No.: 285138-84-3

Cat. No.: B1602384

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Technical Guide: Safety & Handling Protocol for **1,3-Propanediol-2-¹³C**

Document Control:

- Version: 2.1 (Technical Advisory)

Executive Summary

This guide serves as an advanced Safety Data Sheet (SDS) and technical manual for **1,3-Propanediol-2-¹³C**.^[1] While the chemical toxicity of this compound is relatively low, its status as a high-value stable isotope reagent necessitates a "Sample Safety" protocol that exceeds standard GHS requirements.^[1] This document integrates human safety with experimental integrity, focusing on preventing isotopic dilution, hygroscopic degradation, and metabolic contamination.^[1]

Part 1: Substance Identification & Physicochemical Profile

Compound Name: **1,3-Propanediol-2-13C** Synonyms: Trimethylene glycol-2-13C; 1,3-Dihydroxypropane-2-13C CAS Number: 504-63-2 (Parent Unlabeled); Specific isotope CAS may vary by vendor (e.g., 284474-73-3 for certain enrichments). Molecular Formula: $\text{HOCH}_2^{[13}\text{CH}_2]\text{CH}_2\text{OH}^{[2]}$

Physicochemical Properties Table

Property	Unlabeled Standard	1,3-Propanediol-2-13C	Significance
Molecular Weight	76.09 g/mol	~77.10 g/mol	Mass shift (+1 Da) critical for MS detection.[1]
Appearance	Colorless, viscous liquid	Colorless, viscous liquid	Indistinguishable visually; labeling required.
Boiling Point	214°C	~214°C	High boiling point allows autoclaving if sealed.[1]
Density	1.053 g/mL	~1.06 g/mL	Slightly denser due to neutron addition.[1]
Hygroscopicity	High	High	Critical Risk: Absorbs atmospheric H ₂ O, altering concentration. [1]
Solubility	Miscible in water/alcohol	Miscible in water/alcohol	Ideal for aqueous metabolic studies.[1]

Part 2: Hazards Identification & Toxicology

Human Health Safety (GHS Classification)

- Signal Word: Warning (Low Risk)
- Hazard Statements: Generally considered non-hazardous under GHS criteria for acute toxicity.[1]

- Skin/Eye: May cause mild transient irritation (similar to propylene glycol).[1]
- Inhalation:[3] Low vapor pressure reduces inhalation risk at room temperature.[1]
- Toxicology: Low oral toxicity (LD50 Rat >15,000 mg/kg).[1] Not classified as a carcinogen.[1]
[4]

Experimental Integrity Hazards (The "Hidden" Risks)

As a Senior Scientist, I categorize the risks to the experiment as higher than risks to the operator.

- Isotopic Dilution: Contamination with natural abundance carbon sources (dust, skin oils, standard reagents) will skew Mass Isotopomer Distribution (MID) data.[1]
- Hygroscopic Drift: 1,3-Propanediol is extremely hygroscopic.[1] Exposure to ambient air for >15 minutes can result in water uptake of 1-5% by weight, invalidating precise molarity calculations for metabolic flux analysis.[1]

Part 3: Advanced Handling & Storage Protocol

Objective: Maintain isotopic enrichment (>99 atom % ¹³C) and chemical purity.

Protocol 1: The "Inert Chain" Handling System

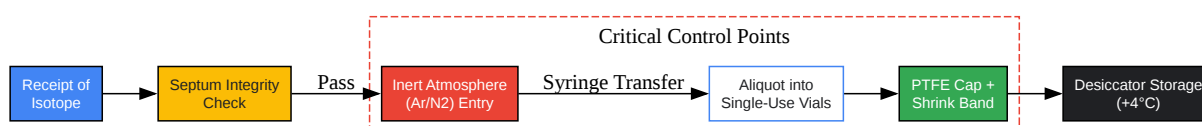
- Receipt: Upon arrival, inspect the septum for integrity. Do not open the primary vial until ready to aliquot.
- Atmosphere: Handle exclusively under an inert atmosphere (Nitrogen or Argon) using a glovebox or Schlenk line techniques.[1]
- Aliquoting:
 - Purge the headspace of the source bottle with dry Argon immediately after opening.[1]
 - Use gas-tight syringes or positive-displacement pipettes to avoid viscosity-related volume errors.[1]
 - Distribute into single-use amber glass vials with PTFE-lined caps.

- Parafilm is insufficient. Use electrical tape or shrink bands over the cap for long-term storage to prevent moisture ingress.[1]

Protocol 2: Storage Conditions

- Temperature: Store at room temperature or +4°C. Avoid freezing unless necessary, as repeated freeze-thaw cycles can compromise the seal integrity due to expansion/contraction. [1]
- Desiccation: Store secondary vials inside a desiccator cabinet with active silica gel or Drierite.

Visual Workflow: Chain of Custody



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Figure 1: The "Inert Chain" workflow ensures moisture and natural carbon do not contaminate the ^{13}C -labeled reagent.[1]

Part 4: Application Context (Metabolic Flux Analysis)

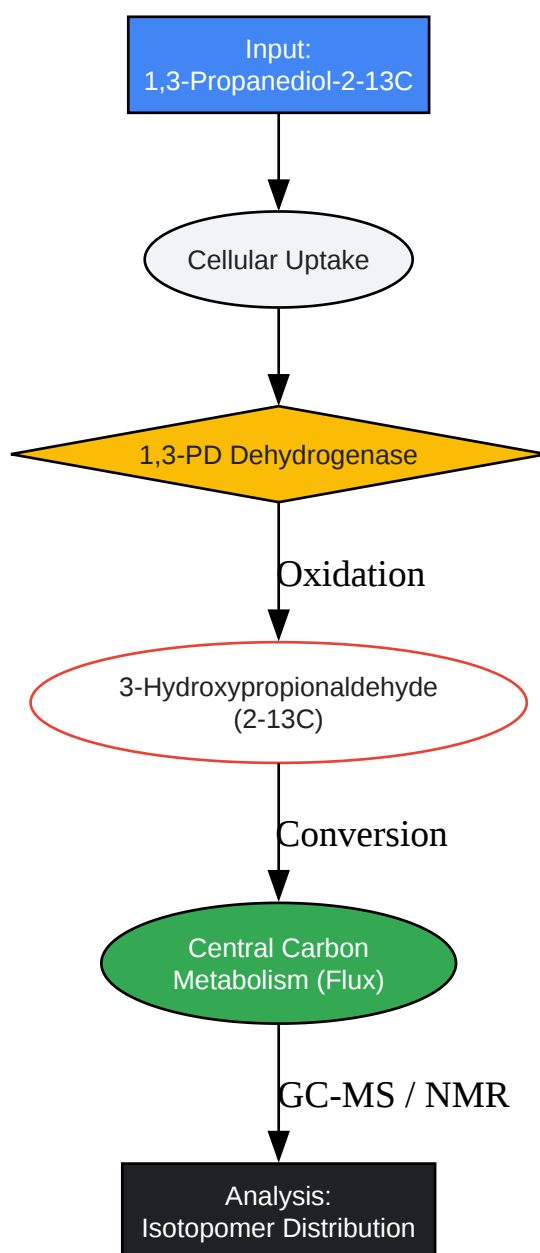
Why **1,3-Propanediol-2- ^{13}C** ? In metabolic engineering, particularly with *E. coli* or *Klebsiella pneumoniae*, this compound is used to trace the "reductive branch" of glycerol metabolism. The specific labeling at the C2 position allows researchers to distinguish between pathways that cleave carbon bonds versus those that preserve the carbon backbone.[1]

Experimental Workflow: ^{13}C -MFA

- Substrate Introduction: Cells are cultured in minimal media where **1,3-Propanediol-2- ^{13}C** is the sole or co-substrate.[1]

- Metabolic Incorporation: The cell converts the diol into central metabolites (e.g., Dihydroxyacetone phosphate).[1]
- Quenching & Extraction: Rapid quenching (cold methanol) stops metabolism instantly.[1]
- Detection: GC-MS or NMR analyzes the incorporation of the heavy carbon into amino acids or intracellular metabolites.[1]

Visual Pathway: Metabolic Fate



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Figure 2: Simplified metabolic tracing pathway. The C2 label acts as a beacon, revealing how the cell processes the diol backbone.

Part 5: Emergency Measures

While the compound is low-risk, standard laboratory protocols apply.^[1]

- Eye Contact: Flush eyes with water for 15 minutes.^{[1][3]} Remove contact lenses.^[1]
- Skin Contact: Wash with soap and water.^[1] Note: If the skin contact occurred with the labeled reagent, the primary concern is the loss of the expensive isotope, not chemical burn.
- Spill Cleanup:
 - Ventilate the area.^{[1][3]}
 - Absorb with inert material (vermiculite or dry sand).^[1]
 - Do not use water to clean the initial spill if recovery of the isotope is attempted (rare, but possible for large spills).^[1]
 - Dispose of as organic chemical waste.^[1]

References

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- ECHA (European Chemicals Agency). (2024).^{[1][2]} Registration Dossier: Propane-1,3-diol. Retrieved from [\[Link\]](#)^[1]

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Sources

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